

# Application Notes and Protocols for Sulfuric Acid Leaching of Uraninite

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## Compound of Interest

Compound Name: *Uraninite*

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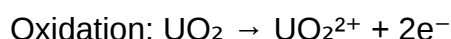
For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the leaching of uranium from **uraninite** ore using sulfuric acid. This process is a critical step in the hydrometallurgical extraction of uranium for various applications, including nuclear fuel production and medical isotope development.

## Introduction

**Uraninite** ( $\text{UO}_2$ ), a primary uranium ore, is relatively insoluble in its natural tetravalent state ( $\text{U}^{4+}$ ). Sulfuric acid leaching is a widely employed and cost-effective method to extract uranium by oxidizing it to the more soluble hexavalent state ( $\text{U}^{6+}$ ) and dissolving it as a uranyl sulfate complex.<sup>[1][2]</sup> This process is influenced by several key parameters, including temperature, sulfuric acid concentration, particle size of the ore, solid-to-liquid ratio, and the presence of an oxidizing agent.<sup>[3]</sup>

The fundamental chemical reaction involves the oxidation of  $\text{U(IV)}$  to  $\text{U(VI)}$ , which is then readily dissolved in sulfuric acid. This can be represented by the following simplified equations:



In practice, an oxidant is required to facilitate the conversion of U(IV) to U(VI). Ferric iron ( $\text{Fe}^{3+}$ ) is a common oxidizing agent in these systems.[\[1\]](#)

## Key Process Parameters and Quantitative Data

The efficiency of uranium leaching from **uraninite** is highly dependent on several operational parameters. The following tables summarize the quantitative effects of these parameters on uranium recovery.

Table 1: Effect of Sulfuric Acid Concentration on Uranium Leaching Efficiency

Sulfuric Acid Concentration (g/L)	Temperature (°C)	Leaching Time (h)	Uranium Leaching Efficiency (%)	Reference
100	25	2	~45	<a href="#">[4]</a>
150	25	2	~48	<a href="#">[4]</a>
200	25	2	~50	<a href="#">[4]</a>
250	25	2	~52	<a href="#">[4]</a>
300	25	2	~53	<a href="#">[4]</a>
70% (wt%)	200	2	~80	<a href="#">[5]</a>
90% (wt%)	200	2	~82	<a href="#">[5]</a>

Table 2: Effect of Temperature on Uranium Leaching Efficiency

Temperature (°C)	Sulfuric Acid Concentration (g/L)	Leaching Time (h)	Uranium Leaching Efficiency (%)	Reference
25	100	2	~50	[4]
40	100	2	~60	[4]
60	100	2	~75	[4]
80	100	2	~85	[4]
35	15% (v/v)	2	~65	[6]
55	15% (v/v)	2	~75	[6]
75	15% (v/v)	2	~85	[6]
95	15% (v/v)	2	~94	[6]

Table 3: Effect of Particle Size on Uranium Leaching Efficiency

Particle Size (mm)	Sulfuric Acid Concentration (%)	Temperature (°C)	Leaching Time (min)	Uranium Leaching Efficiency (%)	Reference
+4	15	55	120	6	[6]
-0.180 + 0.100	15	55	120	40.13	[6]
-0.100 + 0.063	15	55	120	60.06	[6]
-0.063	15	55	120	62.05	[6]

Table 4: Effect of Solid-to-Liquid Ratio on Uranium Leaching Efficiency

Solid/Liquid Ratio (w/v)	Sulfuric Acid Concentration (%)	Temperature (°C)	Leaching Time (min)	Uranium Leaching Efficiency (%)	Reference
1:1	30	25	120	~70	[7]
1:2	30	25	120	~80	[7]
1:3	30	25	120	~88	[7]
1:4	30	25	120	~95	[7]
1:5	30	25	120	~95	[7]
1:6	30	25	120	~95	[7]
1:2	15	55	120	~50	[6]
1:3	15	55	120	~55	[6]
1:4	15	55	120	~60	[6]
1:5	15	55	120	~62	[6]

## Experimental Protocols

The following protocols provide detailed methodologies for the sulfuric acid leaching of **uraninite**.

### Ore Preparation and Characterization

- **Crushing and Grinding:** The raw **uraninite** ore is first crushed and then ground to a fine powder to increase the surface area available for leaching.[8] A typical target particle size is less than 100  $\mu\text{m}$ .[6]
- **Sample Homogenization:** The ground ore is thoroughly mixed to ensure a representative sample for leaching experiments.
- **Uranium Content Analysis:** The initial uranium concentration in the ore is determined using analytical techniques such as Inductively Coupled Plasma Mass Spectrometry (ICP-MS) or

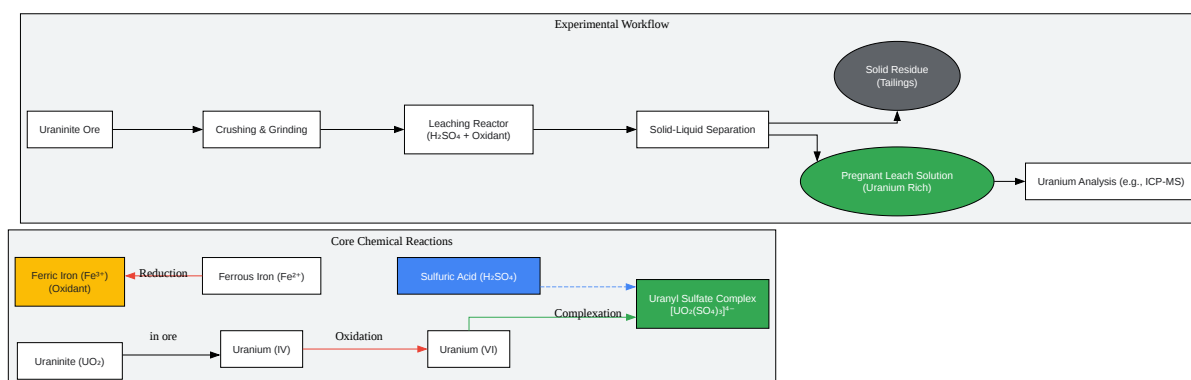
X-ray Fluorescence (XRF) to establish a baseline for calculating leaching efficiency.[9][10]

## Leaching Procedure

- **Leaching Solution Preparation:** Prepare the desired volume and concentration of sulfuric acid solution (e.g., 100-300 g/L). If an external oxidant is used, it should be added to the acid solution. Common oxidants include manganese dioxide ( $\text{MnO}_2$ ) or hydrogen peroxide ( $\text{H}_2\text{O}_2$ ).[1][2]
- **Slurry Formation:** In a baffled reactor vessel equipped with an overhead stirrer and temperature control, add the prepared sulfuric acid solution. While stirring, slowly add the ground **uraninite** ore to achieve the desired solid-to-liquid ratio (e.g., 1:4 w/v).[6]
- **Leaching Reaction:** Heat the slurry to the desired temperature (e.g., 60-80°C) and maintain constant agitation for the specified leaching time (e.g., 2-4 hours).[4]
- **Sample Collection:** Periodically, withdraw small aliquots of the slurry.
- **Solid-Liquid Separation:** Separate the liquid (pregnant leach solution) from the solid residue (tailings) by filtration or centrifugation.
- **Uranium Analysis in Leachate:** Analyze the uranium concentration in the pregnant leach solution at different time intervals using methods such as ICP-MS or spectrophotometry.[9]
- **Calculation of Leaching Efficiency:** The uranium leaching efficiency is calculated using the following formula:  $\text{Leaching Efficiency (\%)} = (\text{Mass of Uranium in Leachate} / \text{Initial Mass of Uranium in Ore}) \times 100$

## Visualization of the Leaching Process

The following diagrams illustrate the key chemical reactions and the overall experimental workflow for the sulfuric acid leaching of **uraninite**.

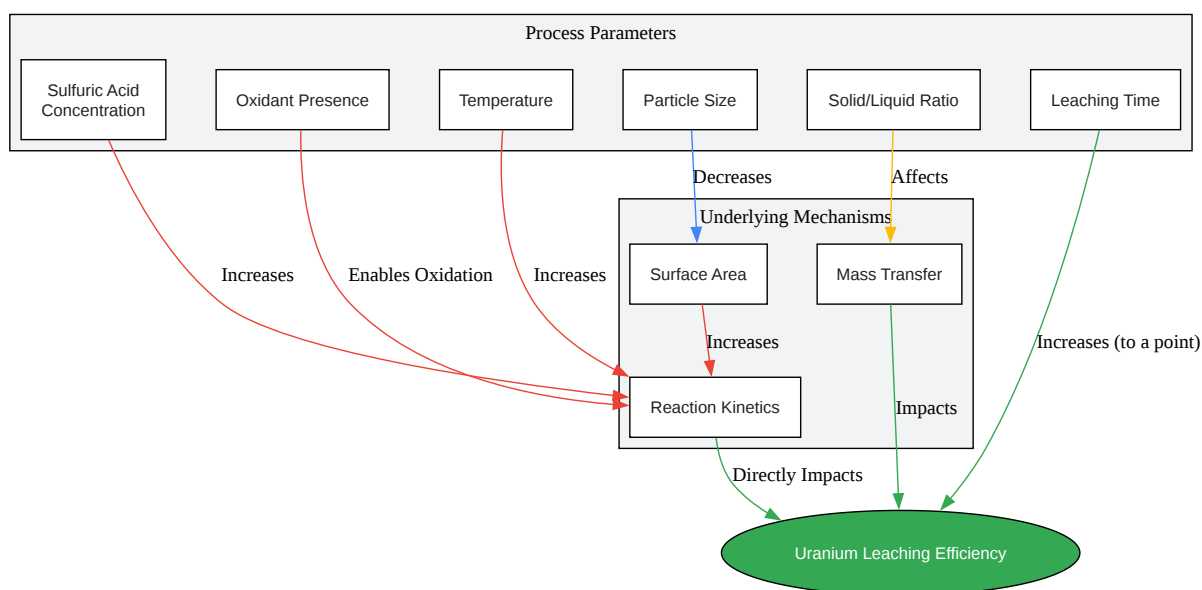


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Caption: Chemical reactions and workflow for uranium leaching.

## Signaling Pathway and Logical Relationships

The following diagram illustrates the logical relationships between the key parameters influencing the uranium leaching process.



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Caption: Factors influencing uranium leaching efficiency.

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